

Acetaldehyde-d4 safety data sheet (SDS) information

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Compound of Interest

Compound Name: Acetaldehyde-d4

Cat. No.: B137916

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An In-Depth Technical Guide to the Safety of Acetaldehyde-d4

Introduction

Acetaldehyde-d4 (CAS No: 1632-89-9) is the deuterated form of acetaldehyde, a colorless and volatile liquid.[1][2][3] With the molecular formula C2D4O and a molecular weight of 48.08 g/mol, it serves as a crucial reagent in various scientific applications.[1][2][3][4] Researchers and drug development professionals utilize it as a derivatizing agent for measuring endogenous epinephrine and norepinephrine in human plasma and for labeling amine groups in biogenic monoamine neurotransmitters.[2][5] Its use in proteomics and as a synthetic intermediate is also common.[6] Due to its high flammability and significant health hazards, a thorough understanding and strict adherence to safety protocols are paramount when handling this compound. This guide provides a comprehensive overview of its safety data, handling procedures, and emergency responses.

Hazard Identification and GHS Classification

Acetaldehyde-d4 is classified as a hazardous substance under the Globally Harmonized System (GHS). The primary dangers are its extreme flammability and its potential for severe acute and chronic health effects.[7][8] The signal word for this chemical is "Danger".[6][9]

Table 1: GHS Classification for **Acetaldehyde-d4**

Hazard Class	Category	Hazard Statement
Flammable Liquids	1	H224: Extremely flammable liquid and vapor.[7][8][10]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation.[7][8][9][10]
Skin Corrosion/Irritation	2	H315: Causes skin irritation.[9]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation.[7][8][9][10]
Germ Cell Mutagenicity	2	H341: Suspected of causing genetic defects.[7][8]
Carcinogenicity	1B / 2	H350/H351: May cause cancer / Suspected of causing cancer. [7][8][10][11]
Acute Toxicity (Oral)	4	H302: Harmful if swallowed.[7]
Hazardous to the Aquatic Environment (Acute)	3	H402: Harmful to aquatic life. [8]

Physical and Chemical Properties

The physical and chemical properties of **Acetaldehyde-d4** contribute significantly to its hazard profile, particularly its low flash point and boiling point, which indicate a high risk of forming flammable vapor concentrations at ambient temperatures.

Table 2: Physical and Chemical Data for **Acetaldehyde-d4**

Property	Value
Appearance	Clear, colorless liquid/oil.[1][2][5]
Melting Point	-125 °C (-193 °F).[1][2]
Boiling Point	21 °C (69.8 °F).[1][2][3]
Density	0.856 g/mL at 25 °C.[1][2]
Flash Point	-40 °C (-40 °F) (closed cup). Note: Other sources report values as high as -17 °F.[2][3]
Autoignition Temperature	175 °C (347 °F).[2]
Vapor Pressure	14.05 psi (96.8 kPa) at 20 °C.[2][3]
Explosion Limits	Lower: 1.65% vol / Upper: 10.4% vol (for Acetaldehyde).
Refractive Index	n _{20/D} 1.3321.[1][2]
Solubility	Soluble in chloroform; slightly soluble in acetonitrile; sparingly in dichloromethane.[2] The non-deuterated form is fully miscible with water.

Toxicological Information

Exposure to **Acetaldehyde-d4** can lead to significant health consequences. The toxicological profile is considered equivalent to that of its non-deuterated counterpart, which is classified as a human carcinogen (IARC Group 1) and is known to target multiple organ systems.[8][12]

Acute Effects:

- Inhalation: May cause respiratory tract irritation.[7][9]
- Eye Contact: Causes serious eye irritation, acting as a lachrymator.[9][11]
- Skin Contact: Causes skin irritation.[9]
- Ingestion: Harmful if swallowed.[7]

Chronic Effects: Long-term exposure presents the most severe risks. Acetaldehyde is suspected of causing genetic defects and is recognized as a carcinogen.^{[7][8][11]} Chronic intoxication symptoms can resemble alcoholism.^[12] Target organs include the liver, kidneys, lungs, blood, and the central nervous system.^[11]

Table 3: Toxicological Data (for non-deuterated Acetaldehyde)

Test	Result	Species
LC50 (Inhalation)	24 mg/L / 4 hours	Rat
Carcinogenicity	IARC Group 1 / NTP RAHC	Human

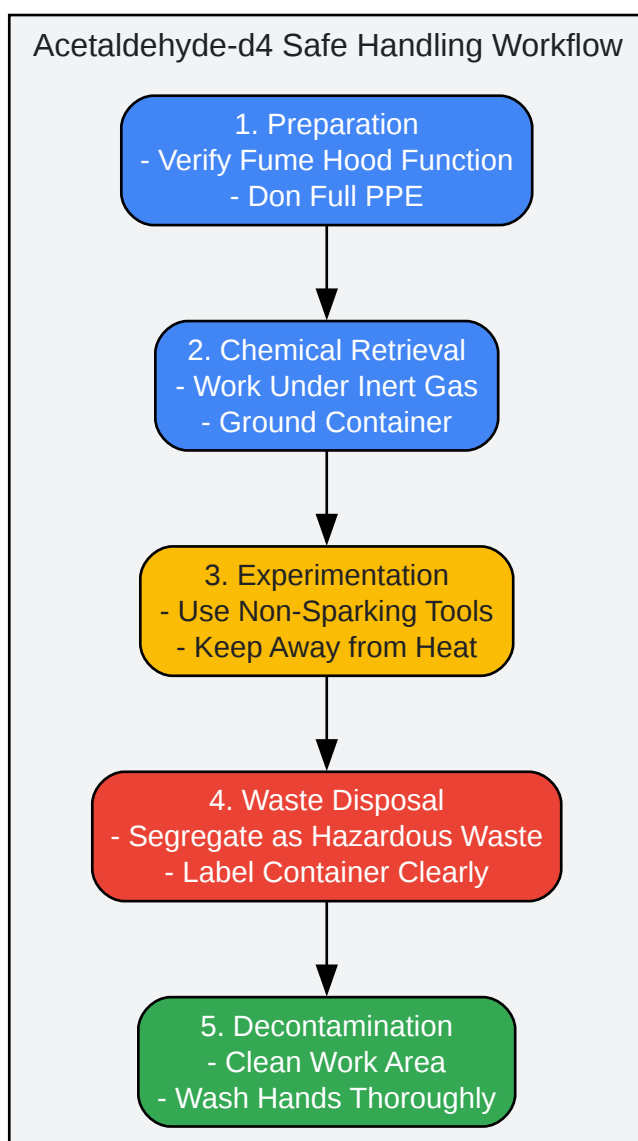
Experimental Protocols: Safe Handling and Storage

Given the hazardous nature of **Acetaldehyde-d4**, all work must be conducted under strict safety protocols. The following workflow outlines the mandatory procedures for handling this chemical in a laboratory setting.

Methodology for Safe Handling:

- Engineering Controls: All operations involving **Acetaldehyde-d4** must be performed within a certified chemical fume hood to prevent inhalation of vapors.^[13] The work area must be equipped with an emergency eyewash station and a safety shower.^[13]
- Personal Protective Equipment (PPE): Wear appropriate PPE at all times, including:
 - Nitrile gloves (or other chemically resistant gloves).
 - Impervious clothing or lab coat.
 - Splash-proof chemical goggles and a face shield.^[9]
- Handling Procedures:
 - Keep away from all sources of ignition, including heat, sparks, open flames, and hot surfaces.^{[9][14][15]}

- Use only non-sparking tools and explosion-proof electrical equipment.[\[7\]](#)[\[15\]](#)[\[16\]](#)
- Ground and bond containers when transferring material to prevent static discharge.[\[7\]](#)[\[16\]](#)
- Handle under an inert atmosphere (e.g., nitrogen or argon), as the material is air-sensitive and can form explosive peroxides upon exposure to air and light.[\[8\]](#)[\[13\]](#)[\[14\]](#)
- Storage:
 - Store in a cool, dry, well-ventilated area designated for flammable liquids.[\[13\]](#)
 - Recommended storage temperature is refrigerated (2°C to 8°C).[\[6\]](#)[\[13\]](#)
 - Ensure the container is tightly sealed and kept upright to prevent leakage.[\[13\]](#)[\[16\]](#)
 - Store away from incompatible materials such as strong oxidizing agents and strong acids.[\[9\]](#)
 - Containers and storage locations must be clearly labeled with "CANCER HAZARD" warnings.[\[13\]](#)



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Acetaldehyde-d4 Safe Laboratory Handling Workflow.

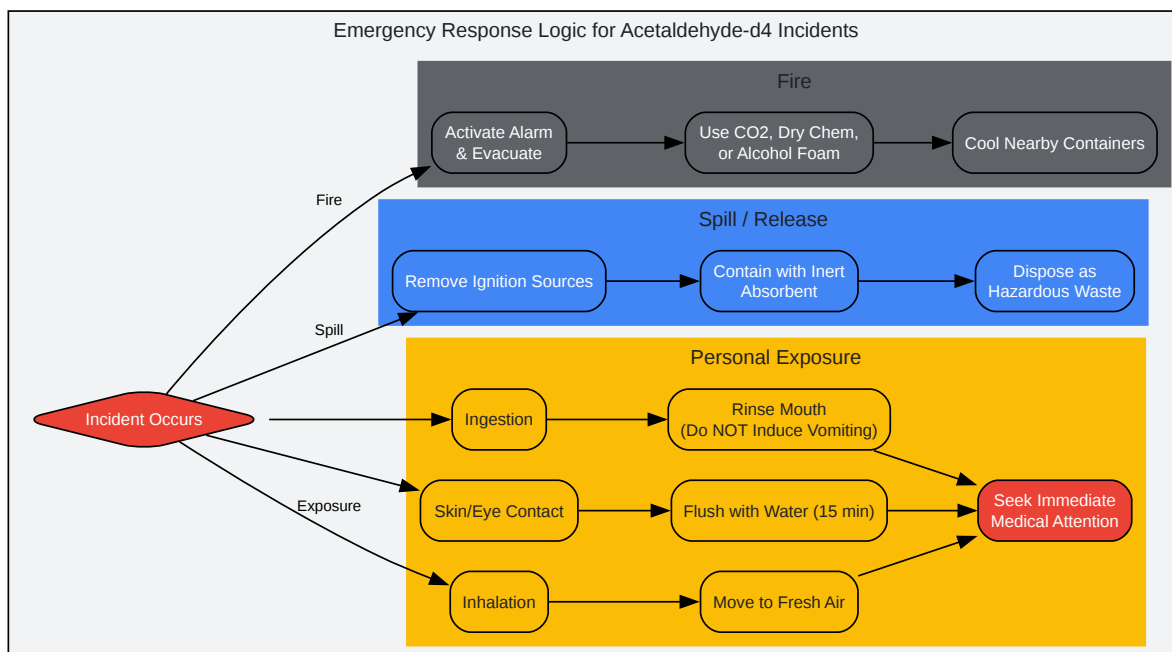
Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency.

Experimental Protocols for Emergency Response:

- Accidental Release (Spill):

- Immediately remove all sources of ignition from the area.[\[14\]](#)
- Ensure adequate ventilation.
- Absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite).
- Collect the absorbed material using non-sparking tools and place it in a suitable, sealed container for hazardous waste disposal.[\[9\]](#)
- Do not let the product enter drains.[\[9\]](#)
- Fire:
 - Use carbon dioxide, dry chemical powder, alcohol-resistant foam, or water spray to extinguish.[\[7\]](#)[\[9\]](#)
 - Vapors are heavier than air and can travel a considerable distance to an ignition source and "flash back".[\[14\]](#)
 - Firefighters must wear self-contained breathing apparatus (SCBA).[\[9\]](#)
- First Aid:
 - Inhalation: Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention.[\[9\]](#)[\[13\]](#)
 - Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention.[\[9\]](#)[\[13\]](#)[\[14\]](#)
 - Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[9\]](#)[\[13\]](#)[\[14\]](#)
 - Ingestion: Do NOT induce vomiting. Rinse the mouth thoroughly with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[9\]](#)[\[13\]](#)[\[15\]](#)



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Emergency Response Flowchart for **Acetaldehyde-d4** Incidents.

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